

An In-depth Technical Guide to 2-Bromo-4-isopropylaniline

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Compound of Interest

Compound Name: 2-Bromo-4-isopropylaniline

Cat. No.: B1268057

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Introduction

2-Bromo-4-isopropylaniline, a substituted aniline derivative, serves as a crucial building block in synthetic organic chemistry. Its unique structural features, including a reactive bromine atom and an isopropyl group on the aniline core, make it a valuable intermediate in the synthesis of complex organic molecules, particularly in the field of medicinal chemistry. This technical guide provides a comprehensive overview of its chemical identity, properties, synthesis, and applications, with a focus on its role in the development of therapeutic agents.

Chemical Identity and Properties

The nomenclature and key physicochemical properties of **2-Bromo-4-isopropylaniline** are summarized below.

IUPAC Name: 2-bromo-4-(propan-2-yl)aniline^[1]

Synonyms:

- **2-Bromo-4-isopropylaniline**
- 4-Isopropyl-2-bromoaniline
- Benzenamine, 2-bromo-4-(1-methylethyl)-

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	51605-97-1[1]
PubChem CID	521337[1]
Molecular Formula	C ₉ H ₁₂ BrN[1]
InChI Key	WEMDUNBELVTSRP-UHFFFAOYSA-N[2]
SMILES	<chem>CC(C)C1=CC=C(N)C(Br)=C1</chem> [2]

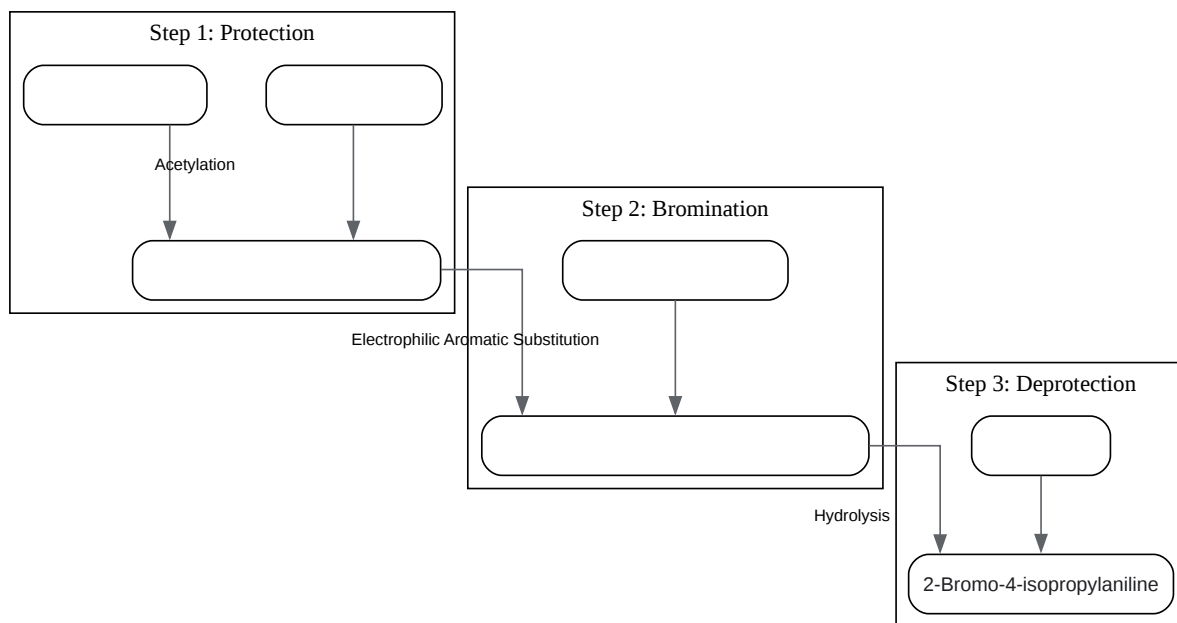
Table 2: Physicochemical Properties

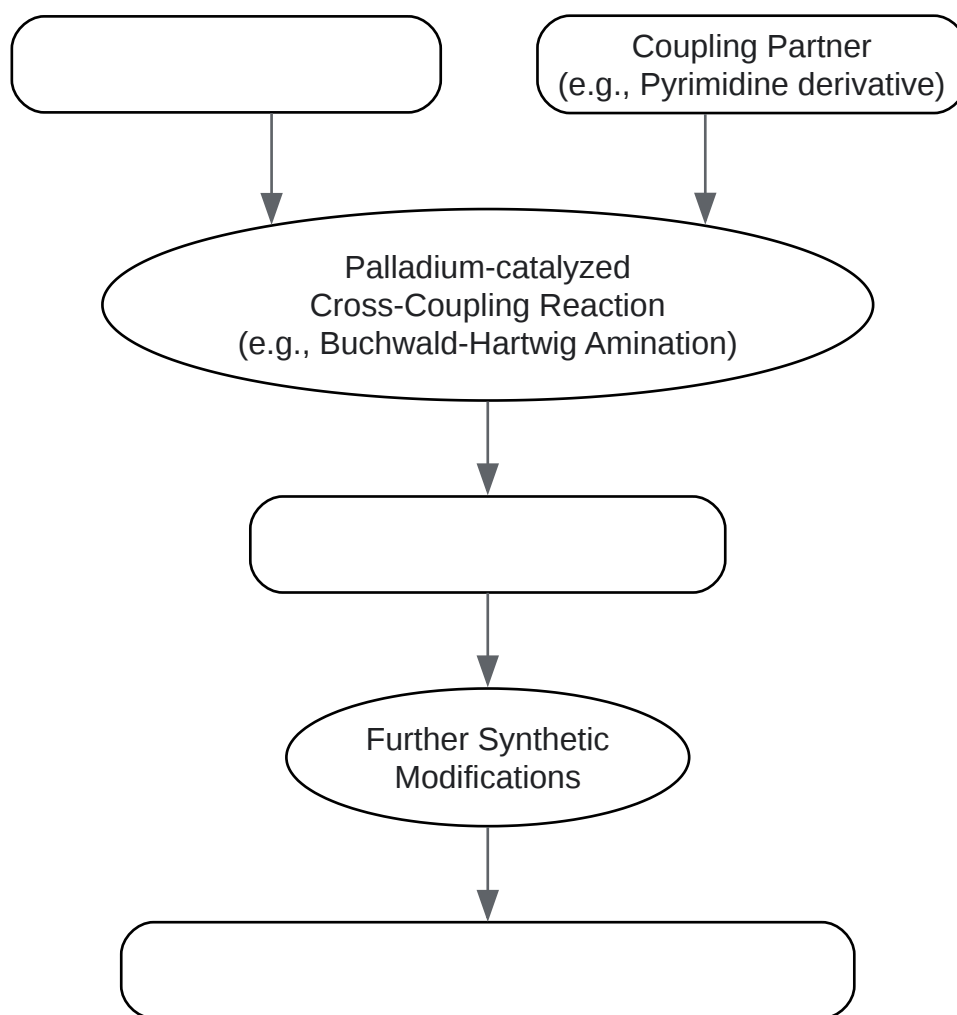
Property	Value
Molecular Weight	214.1 g/mol [2]
Boiling Point	116-118 °C / 3 mmHg[2]
Density	1.35 g/cm ³ [2]
Refractive Index	1.5750 to 1.5790[2]
Water Solubility	Immiscible[2]
pKa	2.94 ± 0.10 (Predicted)[2]

Synthesis of 2-Bromo-4-isopropylaniline: An Experimental Protocol

The synthesis of **2-Bromo-4-isopropylaniline** from 4-isopropylaniline involves a multi-step process to ensure regioselective bromination at the ortho position to the amino group. The amino group is a strong activating group, and direct bromination would lead to multiple substitutions. Therefore, a protection-bromination-deprotection strategy is employed.

Experimental Workflow





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References

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- 2. 2-BROMO-4-ISOPROPYLANILINE CAS#: 51605-97-1 [amp.chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Bromo-4-isopropylaniline]. BenchChem, [2025]. [Online PDF]. Available at:

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